

Application Notes and Protocols for 2-Oxoadipic Acid Extraction from Plasma

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Compound of Interest

Compound Name: 2-Oxoadipic acid

Cat. No.: B1198116

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the extraction and quantification of **2-oxoadipic acid** from plasma samples. The methodologies outlined are suitable for researchers in metabolic disease, nutritional science, and drug development who are interested in quantifying this key intermediate of lysine and tryptophan metabolism. The protocols cover sample preparation, extraction, and subsequent analysis by both Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

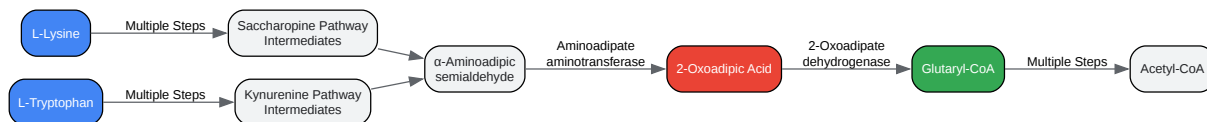
Introduction

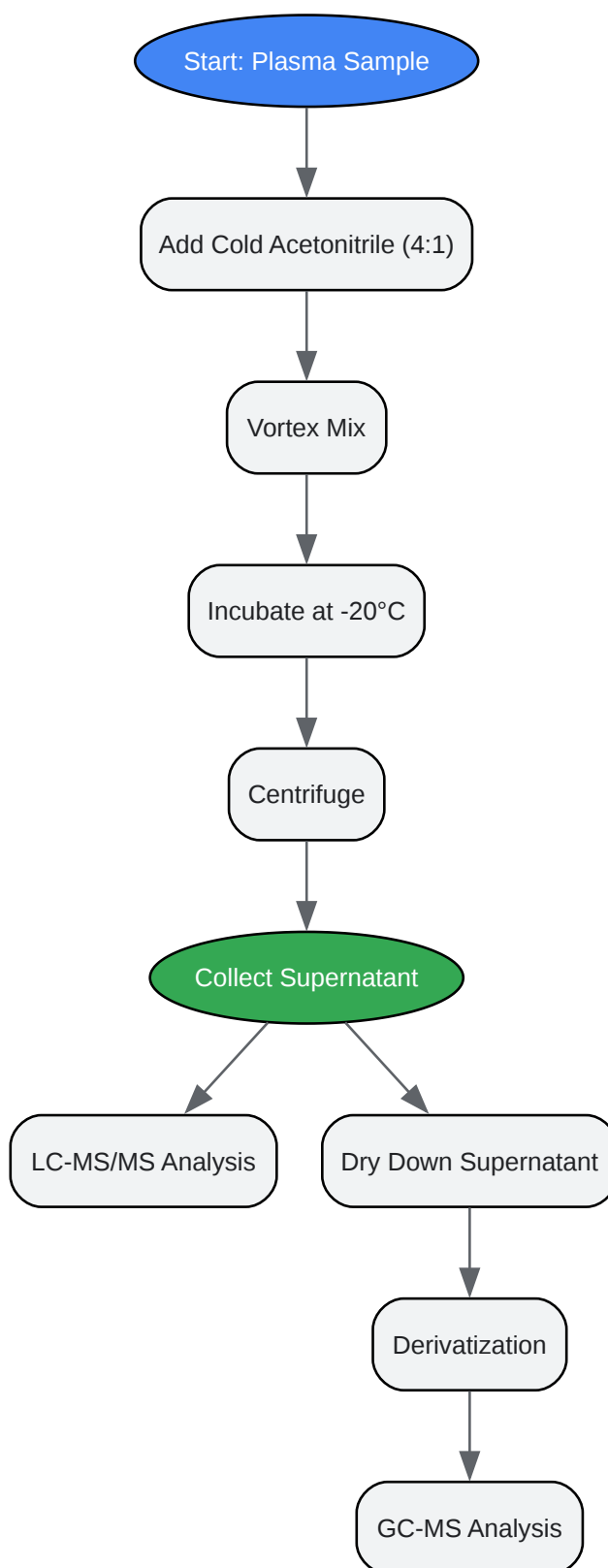
2-Oxoadipic acid is a crucial alpha-keto acid that serves as an intermediate in the catabolic pathways of the essential amino acids L-lysine and L-tryptophan. Elevated levels of **2-oxoadipic acid** in plasma and urine can be indicative of inborn errors of metabolism, such as **2-oxoadipic aciduria**, which results from a deficiency in the 2-oxoadipate dehydrogenase enzyme complex. Accurate and reliable quantification of **2-oxoadipic acid** in plasma is therefore essential for the diagnosis and monitoring of these metabolic disorders, as well as for broader metabolic profiling in various research contexts.

The following protocols detail a robust method for the extraction of **2-oxoadipic acid** from plasma using protein precipitation, a widely used technique for the effective removal of proteins prior to mass spectrometry analysis.^[1]

Metabolic Context of 2-Oxoadipic Acid

The degradation pathways of lysine and tryptophan converge at the formation of **2-oxoadipic acid**. In the mitochondrial matrix, **2-oxoadipic acid** is oxidatively decarboxylated to glutaryl-CoA by the 2-oxoadipate dehydrogenase complex. This process is a critical step in the catabolism of these amino acids.





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References

- 1. Protein precipitation: an expedient procedure for the routine analysis of the plasma metabolites of [123I]IBZM - PubMed [pubmed.ncbi.nlm.nih.gov]
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